

A Technical Guide to 3-Thiophenacetic Acid: Molecular Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *3-Thiophenacetic acid*

Cat. No.: *B186584*

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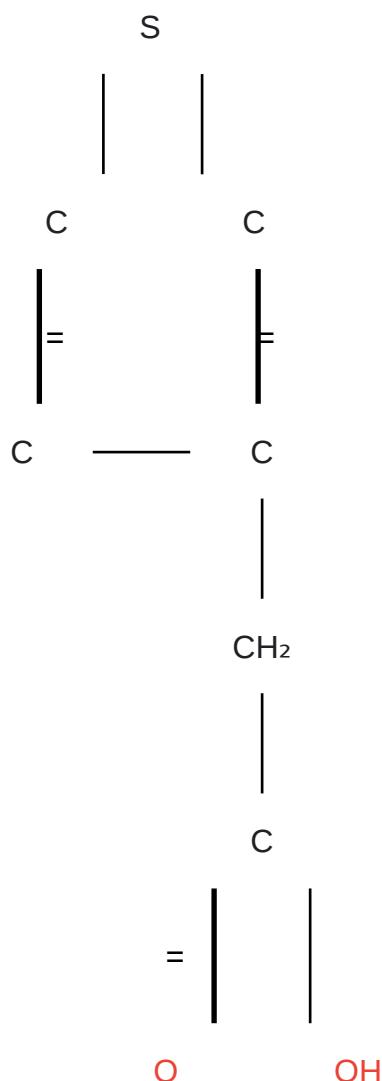
Introduction

3-Thiophenacetic acid, an organosulfur compound, is a pivotal precursor in the synthesis of advanced materials and pharmaceutical intermediates.^{[1][2]} With the chemical formula $\text{HO}_2\text{CCH}_2\text{C}_4\text{H}_3\text{S}$, this white, crystalline solid is an isomer of 2-thiophenacetic acid and has garnered significant attention for its role in developing functionalized polythiophene derivatives, which are integral to the field of organic electronics.^{[1][2][3]} Its unique structure, combining a thiophene ring with a carboxylic acid functional group, makes it a versatile building block in organic synthesis. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and essential experimental protocols for its characterization.

Molecular Structure and Identification

3-Thiophenacetic acid consists of an acetic acid group attached to the third position of a thiophene ring. The presence of the sulfur heteroatom and the carboxylic acid moiety dictates its chemical reactivity and physical properties.

A visual representation of the molecular structure is provided below.

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Caption: Molecular structure of **3-Thiophenacetic acid**.

Key identifiers for this compound are summarized in the table below for easy reference.

Identifier	Value
Preferred IUPAC Name	(Thiophen-3-yl)acetic acid[1]
Other Names	3-Thienylacetic acid, 3-TAA[1][4]
CAS Number	6964-21-2[4][5]
Chemical Formula	C ₆ H ₆ O ₂ S[1][2]
Molecular Weight	142.18 g/mol [1][4]
Canonical SMILES	O=C(O)CC1=CSC=C1[6]
InChI Key	RCNOGGGBSSVMAS-UHFFFAOYSA-N[4][5]

Physicochemical and Thermodynamic Properties

The physical and chemical properties of **3-Thiophenacetic acid** are crucial for its application in synthesis and materials science. It is a white to off-white crystalline solid that is very soluble in water.[1][7][8]

Property	Value	Source(s)
Appearance	Colorless or white solid	[1][2]
Melting Point	73-80 °C	[1][4]
Boiling Point	129 °C @ 2.5 mmHg	[8]
Density	1.336 g/cm ³	[1][2]
Water Solubility	Very soluble	[7][8]
Enthalpy of Fusion (Δ _{fus} H)	18.8 kJ/mol @ 353.3 K	[9]
Enthalpy of Sublimation (Δ _{sub} H°)	100.9 ± 1.9 kJ/mol	[9]

Spectroscopic Data

Structural confirmation and purity assessment of **3-Thiophenacetic acid** rely on standard spectroscopic techniques. Comprehensive data sets are publicly available through resources like the NIST Chemistry WebBook.[\[5\]](#)[\[10\]](#)

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy are used to confirm the arrangement of protons and carbon atoms, respectively. The spectra will show characteristic shifts for the thiophene ring protons and carbons, the methylene group, and the carboxylic acid proton.
- Infrared (IR) Spectroscopy: FTIR spectroscopy is used to identify functional groups. Key peaks for **3-Thiophenacetic acid** include a broad O-H stretch from the carboxylic acid, a sharp C=O stretch, and various C-H and C=C stretches associated with the thiophene ring.
[\[11\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry can confirm the molecular weight of the compound, showing a molecular ion peak corresponding to its molar mass.[\[10\]](#)

Experimental Protocols

General Synthesis Approach

While specific industrial synthesis protocols are often proprietary, a common laboratory-scale approach for thienylacetic acids involves a multi-step process. A plausible route for **3-Thiophenacetic acid** can be adapted from established organic chemistry reactions.

Objective: To synthesize **3-Thiophenacetic acid** from a suitable thiophene precursor.

Methodology Outline:

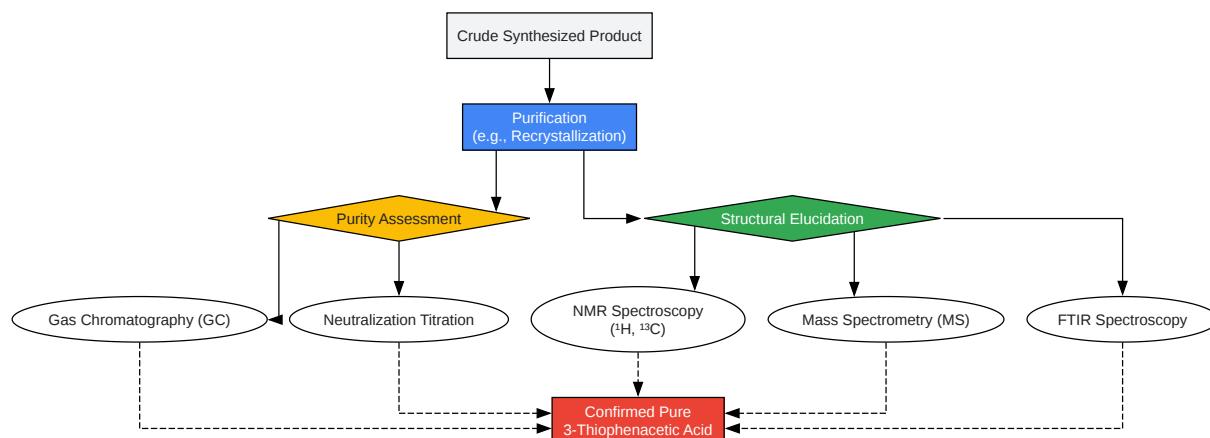
- Acylation of Thiophene: A Friedel-Crafts acylation reaction can be performed on a 3-substituted thiophene derivative. For instance, reacting 3-bromothiophene with an appropriate acetylating agent followed by subsequent oxidation steps.
- Willgerodt-Kindler Reaction: This reaction can convert a methyl ketone (e.g., 3-acetylthiophene) into a thioamide, which can then be hydrolyzed to the corresponding carboxylic acid.

- Hydrolysis of a Precursor: Synthesis can also be achieved by hydrolyzing a corresponding nitrile (3-thiophenacetonitrile) or ester (e.g., ethyl 3-thiophenacetate) under acidic or basic conditions.

Note: All synthesis steps should be conducted in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), as thiophene derivatives can be volatile and harmful.

Characterization Workflow

Once synthesized, the crude product must be purified and its identity and purity confirmed. The logical workflow for this process is outlined below.



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Caption: Experimental workflow for the characterization of **3-Thiophenacetic acid**.

Methodology Details:

- Purification: The crude product from synthesis is first purified, typically by recrystallization from a suitable solvent system to remove unreacted starting materials and byproducts.
- Purity Assessment: The purity of the isolated solid is quantitatively assessed.
 - Gas Chromatography (GC): Can be used to determine the percentage purity.
 - Neutralization Titration: As a carboxylic acid, its purity can be determined by titrating a known mass of the product against a standardized solution of a strong base (e.g., NaOH).
- Structural Elucidation: A suite of spectroscopic methods is employed to confirm the molecular structure of the purified compound.
 - NMR, MS, and FTIR: As detailed in the "Spectroscopic Data" section, these techniques provide unambiguous confirmation of the chemical structure.

Key Applications in Research and Development

3-Thiophenacetic acid is a valuable compound with applications spanning materials science and medicinal chemistry.

- Conducting Polymers: It is a key monomer for the electrochemical synthesis of poly(3-thiophene acetic acid) (PTAA), a conducting polymer used in organic electronics.[4][12]
- Nanomaterials: It serves as a capping agent in the one-step, size-controlled synthesis of gold nanoparticles.[4][7]
- Coordination Chemistry: The carboxylic acid group allows it to act as a monocarboxylate ligand, forming complexes with metal ions such as gadolinium(III).[4][7]
- Pharmaceutical Synthesis: The thiophene scaffold is present in numerous pharmacologically active compounds.[13] **3-Thiophenacetic acid** serves as a building block for creating more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents.[14][15] Computational studies have also explored its potential as an inhibitor of enzymes like human monoamine oxidase (MAO).[16]

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- To cite this document: BenchChem. [A Technical Guide to 3-Thiophenacetic Acid: Molecular Structure, Properties, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b186584#3-thiophenacetic-acid-molecular-structure-and-formula>]

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